

Cochliomycin B: A Technical Overview of a Marine-Derived Resorcylic Acid Lactone

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Compound of Interest

Compound Name: **Cochliomycin B**

Cat. No.: **B15561740**

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Abstract

Cochliomycin B is a 14-membered resorcylic acid lactone isolated from the gorgonian-derived fungus *Cochliobolus lunatus*. As a member of a class of metabolites known for their diverse biological activities, **Cochliomycin B** has demonstrated notable antifouling properties. This document provides a comprehensive technical guide on **Cochliomycin B**, detailing its chemical properties, isolation protocols, and known biological activities. The information presented herein is intended to serve as a foundational resource for researchers interested in the potential applications of this natural product.

Chemical Identification

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₈ O ₇	--INVALID-LINK-- [1]
CAS Number	Not Found	N/A

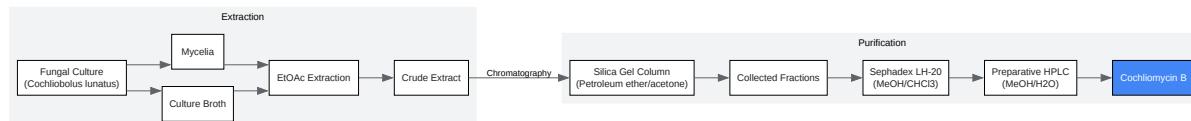
Note: A specific CAS Registry Number for **Cochliomycin B** could not be identified in the available literature and databases.

Physicochemical Properties

Property	Value
Molecular Weight	404.45 g/mol
Appearance	White amorphous powder
Solubility	Soluble in methanol, chloroform

Isolation and Purification

Cochliomycin B was first isolated from the culture broth of the fungus *Cochliobolus lunatus*, which was derived from the gorgonian *Dichotella gemmacea* collected in the South China Sea[2]. The following experimental workflow outlines the general procedure for its extraction and purification.



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Figure 1. General workflow for the isolation and purification of **Cochliomycin B**.

Fermentation and Extraction Protocol

The fungus *Cochliobolus lunatus* is cultured in a suitable broth medium. Following an incubation period, the culture broth and mycelia are separated. Both the broth and the mycelia are extracted with an organic solvent, typically ethyl acetate (EtOAc). The resulting organic layers are combined and concentrated under reduced pressure to yield a crude extract[2].

Purification Protocol

The crude extract is subjected to a series of chromatographic separations. Initially, it is fractionated using a silica gel column with a gradient of petroleum ether and acetone. The fractions containing the compounds of interest are then further purified using a Sephadex LH-20 column with a mixture of methanol and chloroform. The final purification of **Cochliomycin B** is achieved through preparative High-Performance Liquid Chromatography (HPLC) using a methanol-water mobile phase[2].

Structure Elucidation

The chemical structure of **Cochliomycin B** was determined through comprehensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS). The relative configurations were established using NOESY spectra and chemical conversions[2]. A notable observation is the slow rearrangement of **Cochliomycin B** into Cochliomycin A when dissolved in deuterated chloroform (CDCl_3) at room temperature, indicating a transesterification reaction[2].

Biological Activity

Cochliomycin B has been evaluated for its antifouling, antibacterial, and cytotoxic activities. The primary reported activity is its ability to inhibit the larval settlement of the barnacle *Balanus amphitrite*[2].

Assay	Target Organism/Cell Line	Activity
Antifouling Activity	<i>Balanus amphitrite</i> larvae	$\text{EC}_{50} = 3.2 \mu\text{g/mL}$
Antibacterial Activity	<i>Escherichia coli</i>	No inhibition at 100 $\mu\text{g/mL}$
<i>Staphylococcus aureus</i>		No inhibition at 100 $\mu\text{g/mL}$
Cytotoxicity	A549 (human lung carcinoma)	$\text{IC}_{50} > 50 \mu\text{g/mL}$
P388 (murine leukemia)		$\text{IC}_{50} > 50 \mu\text{g/mL}$

Data sourced from Shao et al., 2011[2].

Mechanism of Action

The precise mechanism of action and the specific signaling pathways through which **Cochliomycin B** exerts its biological effects, particularly its antifouling activity, have not yet been elucidated in the available scientific literature. Further research is required to understand the molecular targets and cellular processes affected by this compound.

Conclusion

Cochliomycin B is a marine-derived natural product with significant potential, particularly in the development of novel antifouling agents. Its isolation from a fungal source highlights the rich chemical diversity of marine microorganisms. While its primary biological activity has been identified, further studies are necessary to explore its full therapeutic and biotechnological potential, including a detailed investigation of its mechanism of action. This technical guide provides a summary of the current knowledge on **Cochliomycin B**, offering a valuable starting point for future research and development endeavors.

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References

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- 2. Potent antifouling resorcylic acid lactones from the gorgonian-derived fungus *Cochliobolus lunatus* PMID: 21348465 | MCE [medchemexpress.cn]
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